

# Aspinonene CAS number and chemical identifiers

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## Compound of Interest

Compound Name: *Aspinonene*

Cat. No.: *B15546842*

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## Aspinonene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Aspinonene**, a fungal secondary metabolite produced by *Aspergillus ochraceus*, presents a unique chemical architecture with largely unexplored biological potential. This technical guide provides a comprehensive overview of **Aspinonene**, consolidating all available information on its chemical identity, biosynthetic pathway, and protocols for its isolation. Notably, there is a significant gap in the scientific literature regarding its specific mechanism of action, associated signaling pathways, and quantitative biological activity data, such as IC50 values. This document aims to serve as a foundational resource to stimulate and guide future research into the therapeutic promise of this intriguing natural product.

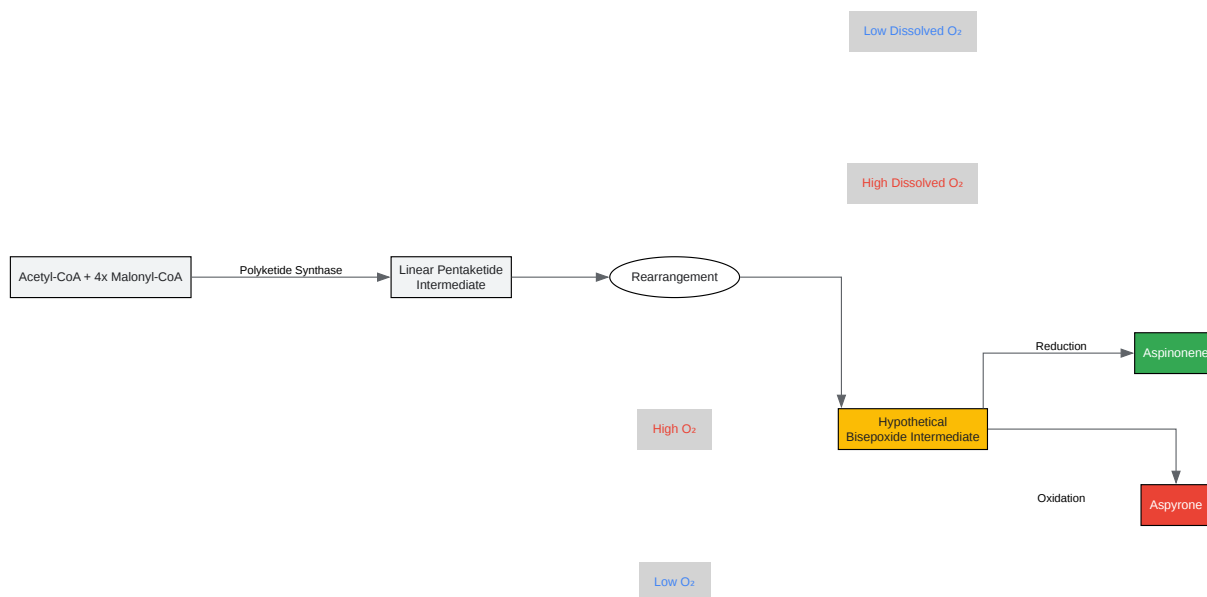
### Chemical Identity

**Aspinonene** is a polyketide with a distinct structure featuring an epoxide ring and multiple hydroxyl groups. Its chemical identifiers are summarized in the table below for easy reference.

Identifier	Value	Source
CAS Number	157676-96-5	
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	
Molecular Weight	188.22 g/mol	
IUPAC Name	(2R,3E,5S)-2-[(2R,3S)-3-methyloxiran-2-yl]hex-3-ene-1,2,5-triol	
InChI	InChI=1S/C9H16O4/c1-6(11)3-4-9(12,5-10)8-7(2)13-8/h3-4,6-8,10-12H,5H2,1-2H3/b4-3+/t6-,7-,8+,9+/m0/s1	
InChIKey	ZXCYAEKEHIEQHD-SVQZIREZSA-N	
Canonical SMILES	C[C@H]1--INVALID-LINK----INVALID-LINK--(/C=C/--INVALID-LINK--O)O	

## Biosynthesis

The biosynthesis of **Aspinonene** in *Aspergillus ochraceus* is intrinsically linked to that of its co-metabolite, aspyrone. Both compounds originate from a pentaketide precursor. The proposed biosynthetic pathway involves the formation of a key bisepoxide intermediate. The fate of this intermediate is dependent on the concentration of dissolved oxygen during fermentation. In low oxygen conditions, a reduction reaction is favored, leading to the production of **Aspinonene**. Conversely, higher oxygen levels promote an oxidation reaction, resulting in the formation of aspyrone.



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